

Application Notes: Preparing PS-1145 Dihydrochloride Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PS-1145 dihydrochloride

Cat. No.: B149754

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Introduction

PS-1145 is a potent and selective inhibitor of I κ B kinase (IKK), a critical enzyme in the NF- κ B signaling pathway.^{[1][2]} By inhibiting IKK, PS-1145 prevents the phosphorylation and subsequent degradation of I κ B α , which in turn blocks the nuclear translocation of NF- κ B.^[1] This mechanism makes PS-1145 a valuable tool for studying cellular processes regulated by NF- κ B, such as inflammation, immune responses, cell survival, and proliferation.^{[1][3][4]} Proper preparation of a concentrated stock solution is the first critical step for ensuring accurate and reproducible results in downstream biological assays. This document provides a detailed protocol for preparing a stock solution of **PS-1145 dihydrochloride** in dimethyl sulfoxide (DMSO).

Physicochemical Properties

A summary of the key properties of **PS-1145 dihydrochloride** is presented below. This data is essential for accurate calculations and proper handling of the compound.

Property	Value	References
Chemical Name	N-(6-Chloro-9H-pyrido[3,4-b]indol-8-yl)-3-pyridinecarboxamide dihydrochloride	[2]
Molecular Formula	C ₁₇ H ₁₁ ClN ₄ O · 2HCl	
Molecular Weight	395.67 g/mol	[5]
CAS Number	1049743-58-9	[2]
Appearance	Yellow solid powder	[1]
Purity	≥98% (HPLC)	[2]
Solubility in DMSO	Soluble to 5 mM with gentle warming. Another source indicates >3 mg/mL at ~60°C. [5]	[5]
Storage (Solid)	Store at +4°C for short term (days to weeks) or -20°C for long term (months to years).[1] Keep desiccated.	[1]
Storage (Stock Solution)	Aliquot and store at -20°C or -80°C.[6][7] Stable for at least 6 months at -80°C in DMSO.[8]	[6][7][8]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **PS-1145 dihydrochloride** in DMSO.

Materials

- **PS-1145 dihydrochloride** powder

- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- PS-1145 is a bioactive compound. Handle with care, avoiding contact with skin and eyes.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin.^[9] Always wear appropriate gloves.

Procedure

- **Equilibrate Compound:** Before opening, allow the vial of **PS-1145 dihydrochloride** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect compound stability.
- **Weigh Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **PS-1145 dihydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.96 mg of the compound.
 - Calculation:

- $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 395.67 \text{ g/mol} \times 1000 \text{ mg/g} = 3.9567 \text{ mg}$
- Add Solvent: Add the calculated volume of high-purity DMSO to the tube containing the compound. For the example above, add 1 mL of DMSO.
- Dissolve Compound:
 - Close the tube tightly and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, gentle warming in a water bath set to 30-40°C for 5-10 minutes can aid dissolution. Vortex again after warming.
 - Alternatively, sonication for 5-10 minutes can be used to facilitate dissolution.[\[7\]](#)[\[10\]](#)
- Aliquot and Store:
 - Once the compound is fully dissolved, creating a clear solution, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This practice minimizes freeze-thaw cycles which can degrade the compound.[\[6\]](#)[\[7\]](#)
 - Label each aliquot clearly with the compound name, concentration, date, and solvent.
 - For long-term storage, place the aliquots at -20°C or -80°C.[\[1\]](#)[\[6\]](#)[\[8\]](#)

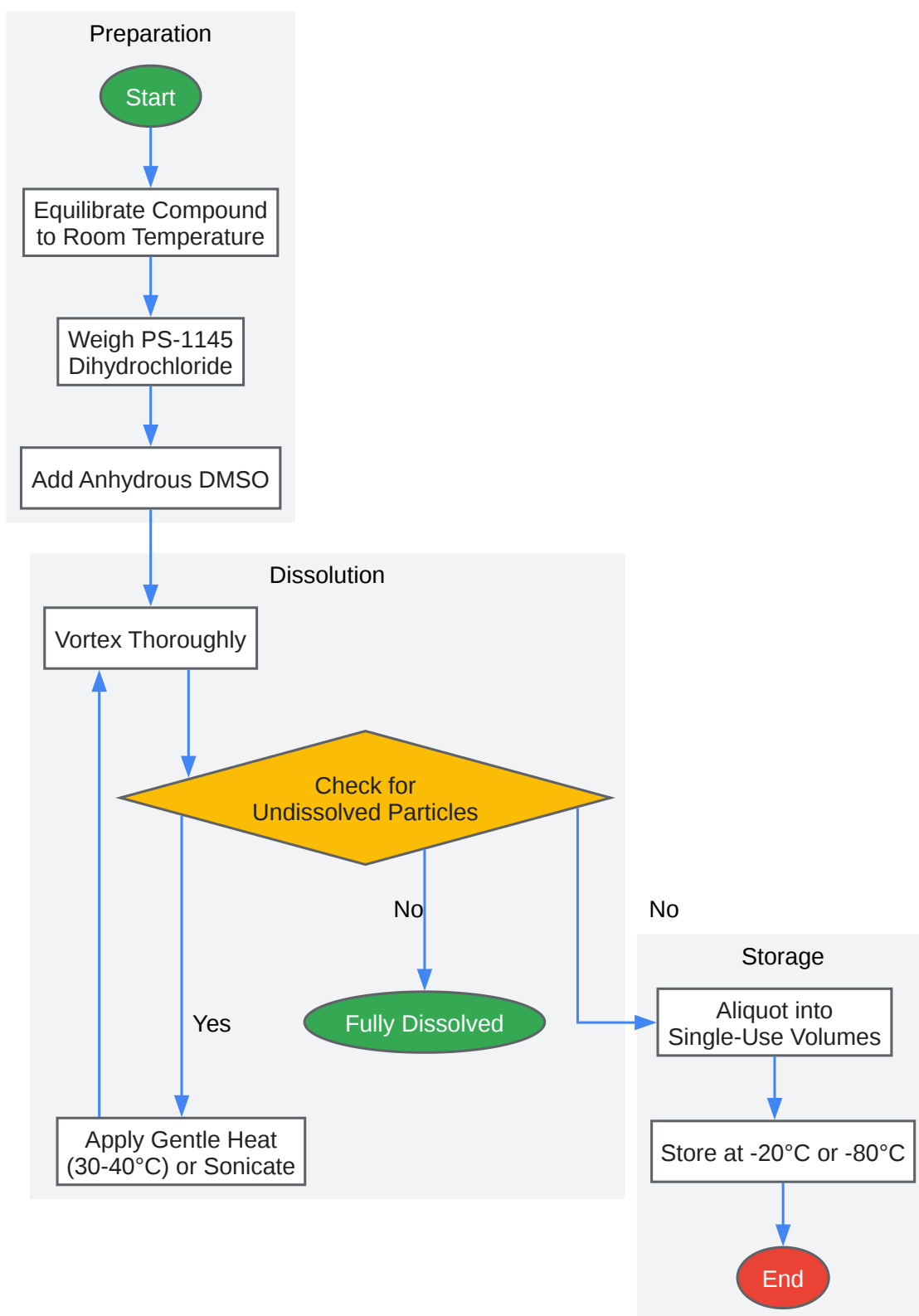
Best Practices for Dilution

When preparing working solutions for cell-based assays, it is crucial to avoid precipitation. Some organic compounds dissolved in DMSO can precipitate when added directly to an aqueous buffer or cell culture medium. To prevent this, perform serial dilutions of the DMSO stock solution in DMSO first, before making the final dilution into the aqueous medium. The final concentration of DMSO in cell culture should typically be kept below 0.1% to avoid solvent-induced cytotoxicity.

Visualizations

Experimental Workflow

The following diagram outlines the key steps for preparing the **PS-1145 dihydrochloride** stock solution.

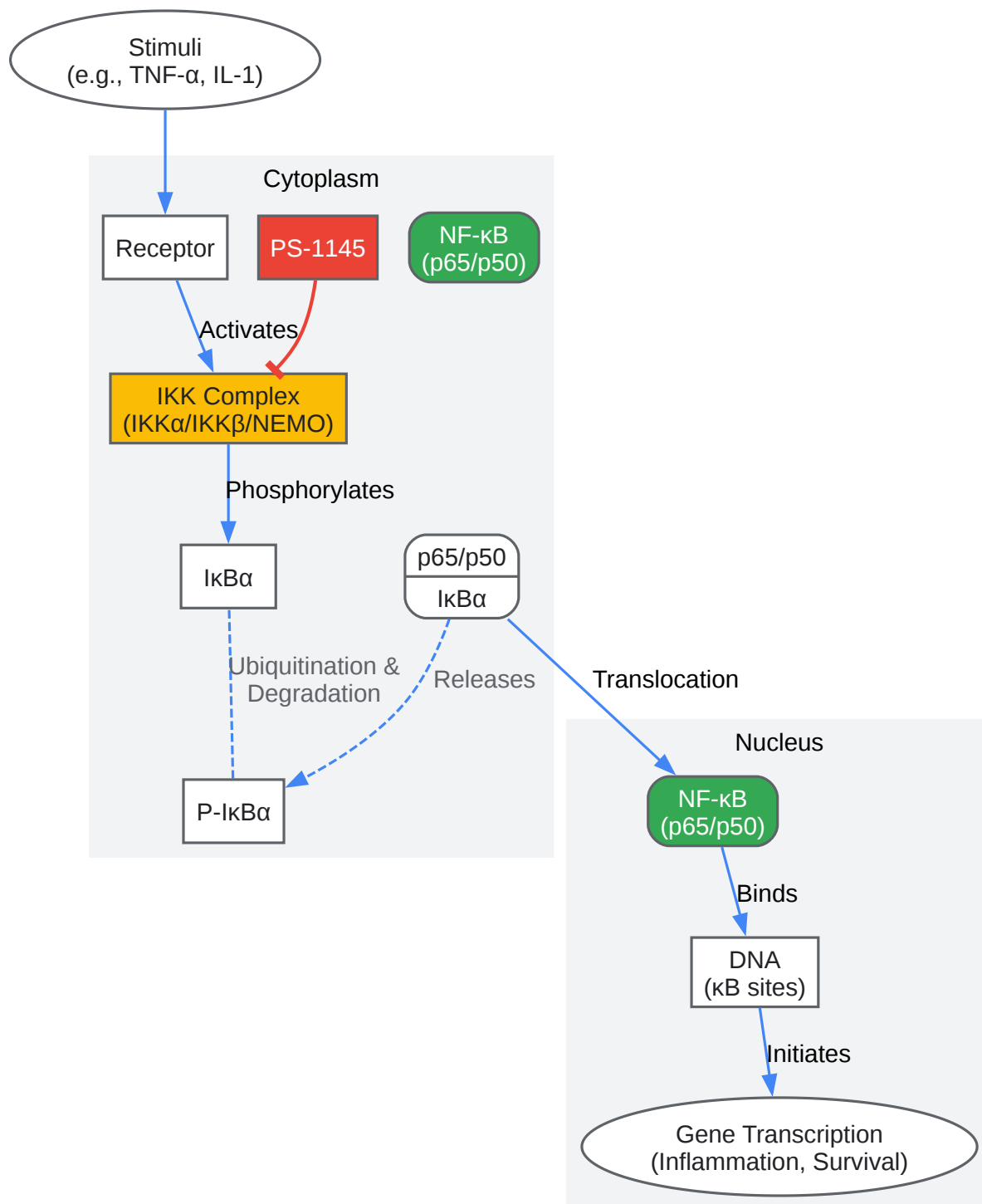


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Caption: Workflow for **PS-1145 dihydrochloride** stock solution preparation.

Signaling Pathway

PS-1145 inhibits the IKK complex, a key regulator in the canonical NF- κ B signaling pathway.



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Caption: PS-1145 inhibits the IKK complex in the NF- κ B signaling pathway.

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